

what is the chemical structure of Maesol

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Compound of Interest

Compound Name: Maesol

Cat. No.: B1675900

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An In-depth Technical Guide to Maesol

This technical guide provides a detailed overview of the chemical properties of **Maesol**, a naturally occurring dimeric phenol. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Structure and Identification

Maesol is a dimeric phenol that has been isolated from the seeds of plants belonging to the *Maesa* genus, specifically *Maesa montana* and *Maesa indica*^[1]. Its chemical identity is well-established and characterized by various spectroscopic and analytical techniques.

The chemical formula for **Maesol** is C₂₈H₄₂O₄^[1]. This corresponds to an exact mass of 442.3083 and a molecular weight of 442.64 g/mol ^[1]. The elemental analysis reveals the composition to be approximately 75.98% carbon, 9.56% hydrogen, and 14.46% oxygen^[1].

The systematic name for **Maesol** according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature is 3,3'-(1,12-dodecanediyl)bis(5-methoxy-6-methylphenol)^[1]. Another IUPAC name found is 5-[12-(3-hydroxy-5-methoxy-4-methylphenyl)dodecyl]-3-methoxy-2-methylphenol. It is also referred to simply as **Maesol**^[1].

For ease of reference in chemical databases and literature, **Maesol** is assigned the following identifiers:

Identifier	Value
CAS Number	119766-98-2[1]
PubChem CID	128958[2]
InChI	InChI=1S/C28H42O4/c1-21-25(29)17-23(19-27(21)31-3)15-13-11-9-7-5-6-8-10-12-14-16-24-18-26(30)22(2)28(20-24)32-4/h17-20,29-30H,5-16H2,1-4H3[1]
InChIKey	ZERGSFDWJKBKBQ-UHFFFAOYSA-N[1]
SMILES	COc1cc(CCCCCCCCCCCCCc2cc(O)c(C)c(OC)c2)cc(O)c1C
Canonical SMILES	CC1=C(C=C(C=C1OC)CCCCCCCCCCCC2=CC(=C(C(=C2)OC)C)O)O

Physicochemical Properties

Maesol is described as a solid and is shipped at ambient temperature as a non-hazardous chemical[1]. For long-term storage, it is recommended to be kept at -20°C[1].

Biological Activity and Signaling Pathways

While **Maesol** has been isolated and structurally elucidated, detailed information regarding its specific biological activities and the signaling pathways it may modulate is not extensively available in the public domain based on the conducted search. The initial report on its isolation identified it as an inactive constituent in the context of antimutagenic agents[1]. Further research is required to fully characterize its pharmacological profile.

Experimental Protocols

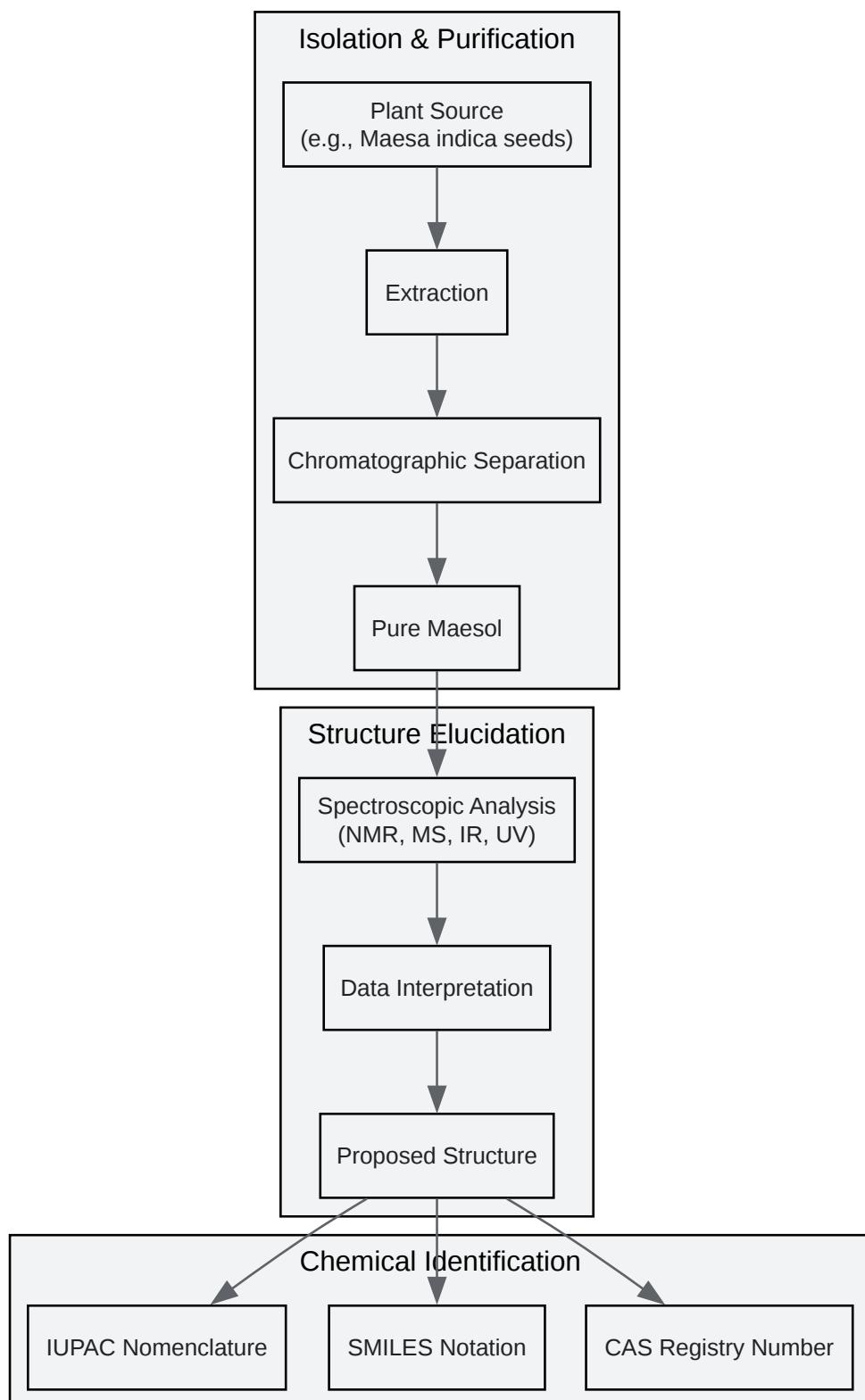
Detailed experimental protocols for the synthesis or specific biological assays of **Maesol** are not readily available in the public literature. The original isolation was reported by Wall et al. (1988), which may be consulted for the initial extraction and structure elucidation methods[1].

Quantitative Data

A comprehensive summary of quantitative data regarding the biological or physicochemical properties of **Maesol** is not available at this time.

Logical Relationship of Maesol Identification

The following diagram illustrates the logical workflow for identifying and characterizing a chemical compound like **Maesol**.

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References

- 1. medkoo.com [medkoo.com]
- 2. Maesol | C28H42O4 | CID 128958 - PubChem [pubchem.ncbi.nlm.nih.gov]
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